

Technical Guide: Physical Properties and Biological Insights of (E)-Dodec-2-Enoates

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Compound of Interest

Compound Name: (E)-dodec-2-enoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of methyl and ethyl **(E)-dodec-2-enoate**, compounds of interest in various scientific domains. The guide further explores a relevant biological workflow involving a derivative of **(E)-dodec-2-enoate**, offering insights for drug development professionals.

Physical Properties

The physical characteristics of **(E)-dodec-2-enoate** esters are crucial for their handling, formulation, and application in research and development. The following tables summarize the key physical properties for the methyl and ethyl esters of (E)-dodec-2-enoic acid.

Ethyl (E)-Dodec-2-Enoate

Property	Value	Conditions
Boiling Point	290.00 to 291.00 °C	@ 760.00 mm Hg[1]
Melting Point	Not available	

Note: While an experimental melting point for ethyl **(E)-dodec-2-enoate** is not readily available in the literature, the melting point of the saturated analog, ethyl dodecanoate, is -10 °C[2]. This suggests that ethyl **(E)-dodec-2-enoate** is likely liquid at room temperature.

Methyl (E)-Dodec-2-Enoate

Property	Value	Conditions
Boiling Point	271.00 to 273.00 °C	@ 760.00 mm Hg[3]
Melting Point	Not available	

Experimental Protocols

The accurate determination of physical properties is fundamental in chemical research. Below are detailed, standard methodologies for determining the boiling and melting points of compounds such as **(E)-dodec-2-enoate** esters.

Boiling Point Determination (Thiele Tube Method)

This method is a common and accurate technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or hot plate

Procedure:

- A small amount of the liquid sample (e.g., ethyl **(E)-dodec-2-enoate**) is placed in the small test tube.

- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in the Thiele tube containing the heating oil, ensuring the sample is fully immersed.
- The side arm of the Thiele tube is gently heated. The shape of the Thiele tube allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Melting Point Determination (Capillary Method)

This method is used to determine the melting point range of a solid substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Solid sample

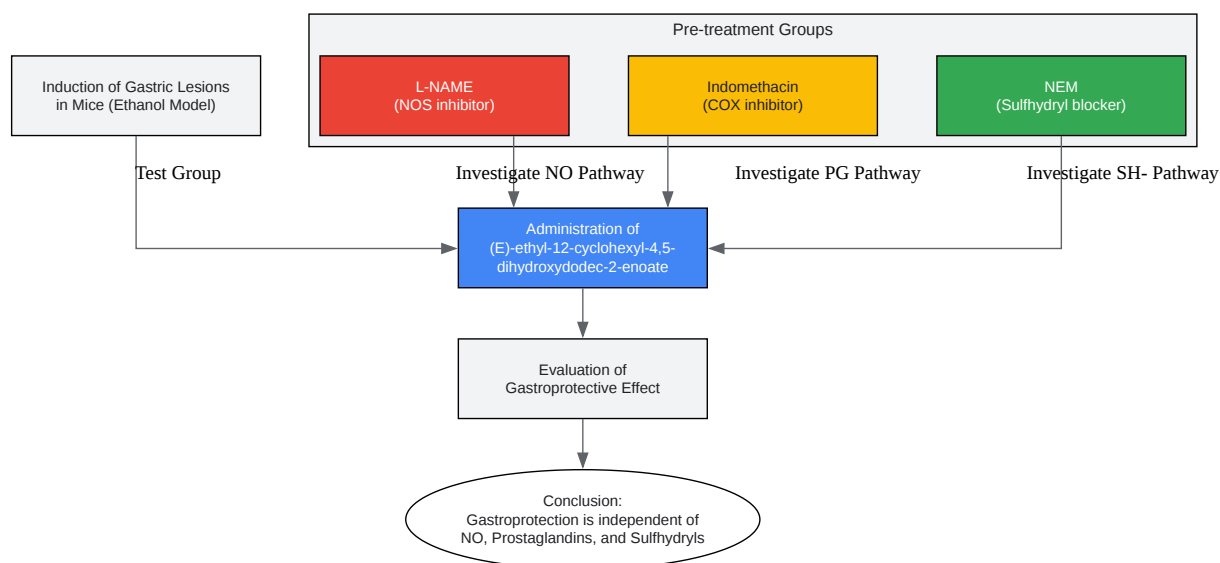
Procedure:

- A small amount of the finely powdered solid sample is packed into the sealed end of a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- A pure substance will have a sharp melting point range (typically 1-2°C).

Biological Activity and Experimental Workflow

Recent studies have begun to explore the biological activities of derivatives of (E)-dodec-2-enoic acid, highlighting their potential in drug development. A study on (E)-ethyl-12-cyclohexyl-4,5-dihydroxydodec-2-enoate, a compound isolated from *Heliotropium indicum*, investigated its gastroprotective effects[4][5]. The following diagram illustrates the experimental workflow used to elucidate the mechanism of action of this compound.



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Caption: Experimental workflow to investigate the gastroprotective mechanism.

This workflow demonstrates a systematic approach to understanding the pharmacological action of a novel compound. By using specific inhibitors (L-NAME for nitric oxide synthase, indomethacin for cyclooxygenase, and N-ethylmaleimide for sulfhydryl groups), the study concluded that the gastroprotective effect of the **(E)-dodec-2-enoate** derivative is not mediated by the nitric oxide, prostaglandin, or sulfhydryl pathways[4][5]. This type of mechanistic study is crucial in the early stages of drug discovery and development.

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